

15-PGDH-IN-2 discovery and initial characterization

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Compound Focus: 15-Pgdh-IN-2

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The 15-PGDH Enzyme and Its Therapeutic Relevance

15-Hydroxyprostaglandin Dehydrogenase (15-PGDH) is a key enzyme responsible for inactivating prostaglandin E2 (PGE2) by oxidizing its 15(S)-hydroxyl group [1] [2]. As PGE2 is a signaling molecule involved in processes like tissue repair, inflammation, and cell proliferation, 15-PGDH acts as a critical regulator of its biological effects [1] [3].

Inhibiting 15-PGDH to increase PGE2 levels has emerged as a promising therapeutic strategy for several conditions, as summarized in the table below.

Condition	Effect of 15-PGDH Inhibition	Key Findings / Mechanism
Sarcopenia (age-related muscle wasting)	Rejuvenates aged muscle mass and strength [1]	Increases PGE2; improves mitochondrial function, autophagy; reduces TGF- β signaling and ubiquitin-proteasome activity [1].
Pulmonary Fibrosis	Reduces fibrosis, improves lung function, and increases survival in mice [3]	Increases PGE2; disrupts TGF- β signaling; inhibits myofibroblast differentiation and extracellular matrix (ECM) remodeling [3].
Cancer	15-PGDH itself is recognized as a tumor suppressor [4] [5].	Overexpression inhibits cancer cell growth, induces cell cycle arrest, and inhibits Epithelial-Mesenchymal Transition (EMT) [4].

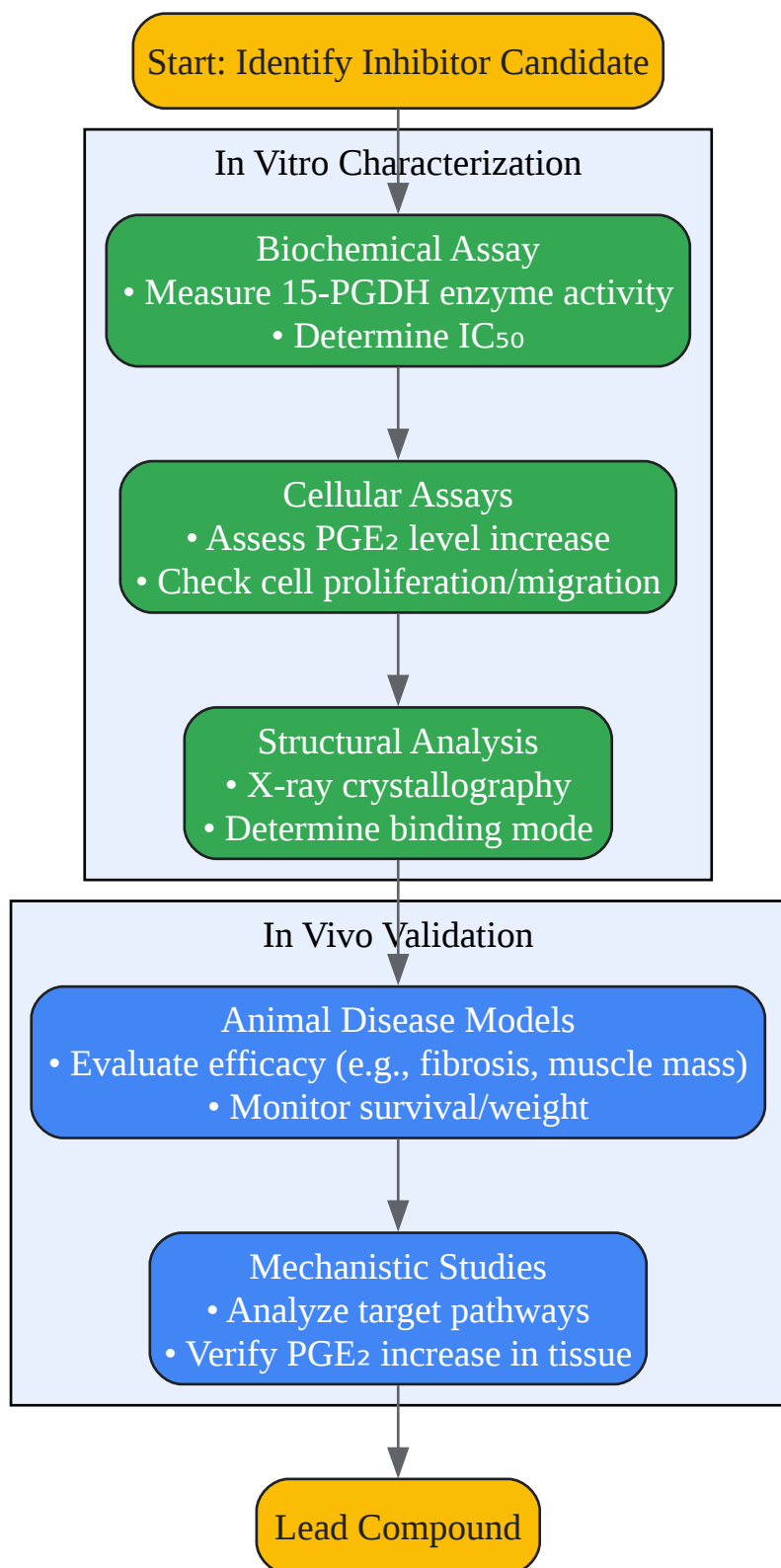
Experimental Evidence for 15-PGDH Inhibition

Substantial research, including in vivo studies with small-molecule inhibitors, validates 15-PGDH as a drug target.

- **In Vivo Efficacy:** A small molecule inhibitor, **(+)SW033291**, binds 15-PGDH with high affinity, increases tissue PGE2 levels, and has shown therapeutic benefits in mouse models of sarcopenia and pulmonary fibrosis [1] [3].
- **Structural Biology:** The crystal structure of human 15-PGDH has been solved, which facilitates structure-based drug design [6]. Very recent studies (2025) have solved co-crystal structures of 15-PGDH bound to novel small molecule inhibitors, identifying key features for drug potency [7].

A Generalized Workflow for Characterizing 15-PGDH Inhibitors

The methodology for evaluating 15-PGDH inhibitors typically follows a multi-step process, from biochemical assays to in vivo validation, as outlined below.



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Generalized workflow for 15-PGDH inhibitor characterization

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